

4-(4-Methoxyphenyl)benzaldehyde physical properties

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Compound of Interest

Compound Name: 4-(4-Methoxyphenyl)benzaldehyde

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An In-Depth Technical Guide to **4-(4-Methoxyphenyl)benzaldehyde**: Properties, Synthesis, and Applications

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **4-(4-Methoxyphenyl)benzaldehyde** (also known as 4'-Methoxybiphenyl-4-carboxaldehyde), a key intermediate in the fields of medicinal chemistry, materials science, and organic synthesis. This document is intended for researchers, scientists, and drug development professionals, offering field-proven insights into its core physical properties, a validated synthesis protocol, and its practical applications.

Core Compound Identity and Physicochemical Properties

4-(4-Methoxyphenyl)benzaldehyde is a biaryl compound characterized by a benzaldehyde moiety linked to a methoxy-substituted phenyl ring. This structure imparts a unique combination of reactivity and stability, making it a valuable building block for more complex molecular architectures. The aldehyde group serves as a reactive handle for numerous transformations, while the methoxy group and the biphenyl core influence the molecule's solubility, electronic properties, and steric profile.

The fundamental physical and chemical properties are summarized below for rapid reference.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₂ O ₂	[1]
Molecular Weight	212.24 g/mol	[1]
CAS Number	52988-34-8	[1]
Appearance	Solid	[1]
Melting Point	103-106 °C	[1]
Functional Groups	Aldehyde, Methoxy, Biphenyl	[1]
SMILES String	<chem>COc1ccc(cc1)-c2ccc(C=O)cc2</chem>	[1]
InChI Key	JTTIGLYPLMYHAT-UHFFFAOYSA-N	[1]

Spectroscopic data, including ¹³C NMR, Vapor Phase IR, and Mass Spectrometry (GC/MS), are available for this compound, confirming its structure and purity.[2]

Molecular Structure and Reactivity Profile

The structure of **4-(4-Methoxyphenyl)benzaldehyde** is fundamental to its utility in synthesis. The key functional groups—the aldehyde and the methoxy group—are positioned at opposite ends of a rigid biphenyl scaffold.

Caption: Chemical structure of **4-(4-Methoxyphenyl)benzaldehyde**.

- **Aldehyde Group (-CHO):** This group is a primary site for nucleophilic addition and condensation reactions. It is readily converted into other functional groups such as alcohols, carboxylic acids, imines, and alkenes (via Wittig-type reactions), making it a versatile anchor point for building molecular complexity.
- **Methoxy Group (-OCH₃):** As an electron-donating group, the methoxy substituent activates the attached phenyl ring towards electrophilic aromatic substitution. Its presence also enhances the compound's solubility in organic solvents.

- **Biphenyl Core:** This rigid backbone provides structural integrity and influences the spatial arrangement of substituents. It is a common motif in liquid crystals and biologically active molecules.

Validated Synthesis Protocol: Suzuki-Miyaura Cross-Coupling

The construction of the biphenyl core is efficiently achieved via the Suzuki-Miyaura cross-coupling reaction, a Nobel Prize-winning method for C-C bond formation.^{[3][4][5]} This palladium-catalyzed reaction couples an organoboron compound with an organic halide or triflate. The following protocol describes the synthesis of **4-(4-Methoxyphenyl)benzaldehyde** from 4-bromobenzaldehyde and 4-methoxyphenylboronic acid.

Causality Behind Experimental Choices:

- **Catalyst System:** A palladium(II) acetate/triphenylphosphine system is chosen. The $\text{Pd}(\text{OAc})_2$ serves as a stable precatalyst that is reduced in situ to the active $\text{Pd}(0)$ species. Triphenylphosphine is a common, cost-effective ligand that stabilizes the $\text{Pd}(0)$ complex and facilitates the catalytic cycle.
- **Base:** Sodium carbonate (Na_2CO_3) is used as a mild inorganic base. Its role is crucial for activating the boronic acid, forming a more nucleophilic boronate species that readily undergoes transmetalation to the palladium center.^[3]
- **Solvent System:** A mixture of 1-propanol and water is used. The organic solvent solubilizes the starting materials and the catalyst complex, while water is necessary to dissolve the inorganic base and facilitate the formation of the active boronate. This biphasic system is common and effective for Suzuki couplings.^[4]
- **Inert Atmosphere:** The reaction is conducted under a nitrogen atmosphere to prevent the oxidation of the active $\text{Pd}(0)$ catalyst and the phosphine ligand, which would otherwise lead to catalyst deactivation and lower yields.

Step-by-Step Methodology

- **Reaction Setup:** In a three-necked, round-bottomed flask equipped with a condenser, magnetic stirrer, and a nitrogen inlet, combine 4-bromobenzaldehyde (1.0 equiv), 4-

methoxyphenylboronic acid (1.05 equiv), and 1-propanol.

- **Degassing:** Purge the mixture with nitrogen for 30 minutes while stirring to dissolve the solids. This step is critical to remove dissolved oxygen.
- **Catalyst and Base Addition:** To the solution, add palladium(II) acetate (0.003 equiv) and triphenylphosphine (0.009 equiv). Subsequently, add an aqueous solution of 2 M sodium carbonate (1.2 equiv) and additional deionized water.
- **Reaction:** Heat the mixture to reflux under a nitrogen atmosphere. Monitor the reaction progress by Thin-Layer Chromatography (TLC) or ^1H NMR until the 4-bromobenzaldehyde is consumed (typically 45-60 minutes).[\[6\]](#)
- **Workup:** After completion, cool the reaction mixture and add 350 mL of water while still warm. Allow the mixture to cool to room temperature.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 250 mL). The product will move into the organic layer.
- **Washing:** Wash the combined organic layers sequentially with 5% sodium bicarbonate solution and saturated brine to remove any remaining base and inorganic salts.[\[6\]](#)
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure to yield the crude product.

Purification: Recrystallization

The crude solid can be purified by recrystallization from a suitable solvent system like ethanol/water or heptane to yield the final product as a crystalline solid.[\[7\]](#)



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Caption: Workflow for the Suzuki-Miyaura synthesis of the target compound.

Safety, Handling, and Storage

While specific safety data for **4-(4-Methoxyphenyl)benzaldehyde** is limited, general precautions for aromatic aldehydes should be followed. Related compounds can cause skin, eye, and respiratory irritation.[8][9]

- **Handling:** Use in a well-ventilated area or a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[10] Avoid breathing dust. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents. The compound is a non-combustible solid.[1]
- **First Aid:** In case of contact, for skin, wash with plenty of soap and water. For eyes, rinse cautiously with water for several minutes.[8][9]

Applications in Research and Development

4-(4-Methoxyphenyl)benzaldehyde is a valuable intermediate in several areas of chemical research:

- **Pharmaceutical Development:** The biphenyl motif is a privileged structure in drug discovery. This compound serves as a starting point for synthesizing molecules with potential therapeutic applications, including anticancer and antimicrobial agents.[11][12]
- **Materials Science:** Biaryl aldehydes are precursors to liquid crystals, polymers, and dyes. The specific substitution pattern of **4-(4-Methoxyphenyl)benzaldehyde** can be used to tune the optical and electronic properties of these advanced materials.
- **Organic Synthesis:** It serves as a versatile building block, allowing for the introduction of the 4'-methoxybiphenyl moiety into larger, more complex molecules through reactions at the aldehyde functional group.[13]

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References

- 1. 4-(4-methoxyphenyl)benzaldehyde 97 52988-34-8 [sigmaaldrich.com]
- 2. spectrabase.com [spectrabase.com]
- 3. Suzuki Coupling [organic-chemistry.org]
- 4. myers.faculty.chemistry.harvard.edu [myers.faculty.chemistry.harvard.edu]
- 5. tcichemicals.com [tcichemicals.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. researchgate.net [researchgate.net]
- 8. bio.vu.nl [bio.vu.nl]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. fishersci.com [fishersci.com]
- 11. benchchem.com [benchchem.com]
- 12. researchgate.net [researchgate.net]
- 13. nbinnno.com [nbinnno.com]
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